

# Proper Disposal of Cyclooctanamine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Cyclooctanamine

Cat. No.: B1218968

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **cyclooctanamine**, a corrosive and combustible liquid utilized in various research and development applications. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

**Cyclooctanamine** is classified as a hazardous substance requiring careful handling to mitigate risks. It is a corrosive material that can cause severe skin burns and eye damage, and it is also a combustible liquid.<sup>[1]</sup> Personnel handling **cyclooctanamine** waste must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat. All handling of **cyclooctanamine** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

## Cyclooctanamine Properties and Hazards

A summary of key quantitative data for **cyclooctanamine** is presented in the table below for easy reference. This information is critical for safe handling and in determining appropriate disposal pathways.

Property	Value	Source
CAS Number	5452-37-9	[2][3][4][5]
Molecular Formula	C8H17N	[2][4]
Molecular Weight	127.23 g/mol	[2][4][5]
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	190 °C (374 °F)	[2]
Melting Point	-48 °C (-54.4 °F)	[2]
Flash Point	62 °C (143.6 °F)	[2]
Density	0.928 g/mL at 25 °C	[2]
Water Solubility	10.2 g/L at 20 °C	[2]
pH	11.5 (4g/l, H2O, 20°C)	[2]
UN Number	2735	[1]

## Step-by-Step Disposal Protocol

The primary and mandated method for the disposal of **cyclooctanamine** is through a licensed hazardous waste management company.[1] In a research or institutional setting, this process is typically managed by the Environmental Health and Safety (EHS) department.

## Waste Identification and Segregation

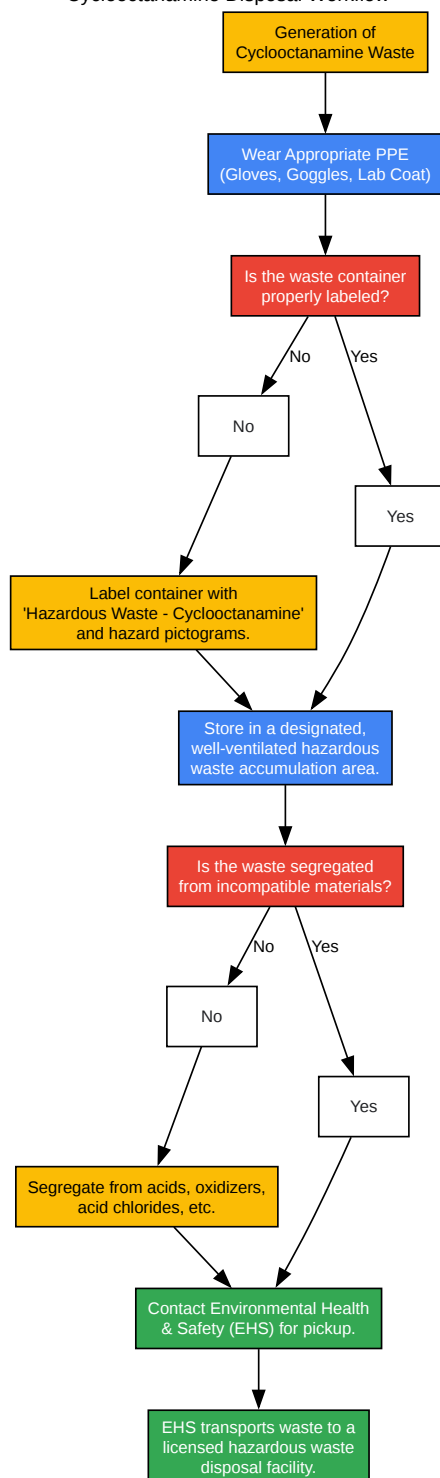
Proper identification and segregation of chemical waste are the foundational steps for safe disposal.

- **Labeling:** All containers holding **cyclooctanamine** waste must be clearly and accurately labeled with the full chemical name, "**Cyclooctanamine**," and prominently display the words "Hazardous Waste." The label should also include the appropriate hazard pictograms for corrosion and flammability.

- Segregation: **Cyclooctanamine** waste must be segregated from incompatible materials to prevent dangerous chemical reactions. Specifically, it must be kept separate from:
  - Strong oxidizing agents
  - Acids
  - Acid chlorides
  - Acid anhydrides
  - Carbon dioxide<sup>[1]</sup>

The following diagram illustrates the general workflow for the proper disposal of **cyclooctanamine**.

## Cyclooctanamine Disposal Workflow

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